

Application Note: Synthesis of 4-Methoxyphenyl isothiocyanate from p-Anisidine

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Compound of Interest

Compound Name: 4-Methoxyphenyl isothiocyanate

Cat. No.: B1222635

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Introduction

4-Methoxyphenyl isothiocyanate is a valuable organic intermediate used in the synthesis of various biologically active compounds, including triazole and triazolone derivatives.[1][2] Isothiocyanates ($-N=C=S$) are reactive functional groups that readily undergo addition reactions with nucleophiles, making them crucial building blocks in medicinal chemistry and drug development. This application note details a reliable and efficient one-pot protocol for the synthesis of **4-methoxyphenyl isothiocyanate** starting from commercially available p-anisidine. The described method avoids highly toxic reagents like thiophosgene by utilizing carbon disulfide to form an in-situ dithiocarbamate intermediate, which is subsequently converted to the desired isothiocyanate using di-tert-butyl dicarbonate (Boc_2O) as a desulfurizing agent.[3][4] This procedure is noted for its good to excellent yields and simplified work-up, as most byproducts are volatile.[3][4]

Reaction Scheme

The synthesis proceeds in a one-pot, two-step sequence. First, p-anisidine reacts with carbon disulfide in the presence of a base (triethylamine) to form a triethylammonium dithiocarbamate salt. Second, the addition of di-tert-butyl dicarbonate and a catalytic amount of 4-(dimethylamino)pyridine (DMAP) promotes desulfurization to yield the final product, **4-methoxyphenyl isothiocyanate**. [4][5]

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Materials and Reagents

- p-Anisidine (4-methoxyaniline), $\geq 98\%$
- Carbon disulfide (CS_2), $\geq 99\%$
- Triethylamine (Et_3N), $\geq 99\%$
- Di-tert-butyl dicarbonate (Boc_2O), $\geq 97\%$
- 4-(Dimethylamino)pyridine (DMAP), $\geq 99\%$
- Ethanol (EtOH), anhydrous
- Ethyl acetate (EtOAc), ACS grade
- Hexanes, ACS grade
- Magnesium sulfate (MgSO_4), anhydrous
- Silica gel (for column chromatography), 230-400 mesh
- Round-bottom flask

- Magnetic stirrer and stir bar
- Ice bath
- Rotary evaporator
- Standard glassware for extraction and chromatography

Experimental Protocol

1. Dithiocarbamate Salt Formation a. To a 100 mL round-bottom flask equipped with a magnetic stir bar, add p-anisidine (e.g., 1.23 g, 10 mmol, 1.0 equiv.). b. Dissolve the p-anisidine in 20 mL of anhydrous ethanol. c. Add triethylamine (1.4 mL, 10 mmol, 1.0 equiv.) to the solution. d. While stirring at room temperature (20-25°C), add carbon disulfide (0.9 mL, 15 mmol, 1.5 equiv.) dropwise to the mixture. e. Stir the reaction mixture at room temperature for 1 hour. The formation of the triethylammonium dithiocarbamate salt may cause the solution to become cloudy or form a precipitate.[5]

2. Isothiocyanate Formation (Desulfurization) a. Cool the reaction mixture to 0°C using an ice bath. b. In a single portion, add di-tert-butyl dicarbonate (Boc₂O) (2.18 g, 10 mmol, 1.0 equiv.). [5] c. Add a catalytic amount of 4-(dimethylamino)pyridine (DMAP) (e.g., 25 mg, 0.2 mmol, 0.02 equiv.). d. Remove the ice bath and allow the reaction to warm to room temperature. e. Stir the mixture for 4-6 hours.[5] The reaction progress can be monitored by Thin Layer Chromatography (TLC) using a 1:4 ethyl acetate/hexanes eluent system.

3. Work-up and Purification a. Upon completion, concentrate the reaction mixture under reduced pressure using a rotary evaporator to remove ethanol and other volatile byproducts.[3] b. Dissolve the resulting crude residue in 50 mL of ethyl acetate. c. Transfer the solution to a separatory funnel and wash with 50 mL of water, followed by 50 mL of brine. d. Dry the organic layer over anhydrous magnesium sulfate (MgSO₄), filter, and concentrate in vacuo to yield the crude product. e. Purify the crude oil by silica gel column chromatography, eluting with a gradient of ethyl acetate in hexanes (e.g., 0% to 10% ethyl acetate) to afford **4-methoxyphenyl isothiocyanate** as a colorless to pale yellow liquid.[1][5]

Results and Characterization

The protocol typically affords the desired product in high yield. The quantitative data for a representative reaction and the physical properties of the product are summarized below.

Table 1: Summary of Quantitative Reaction Data and Product Characteristics

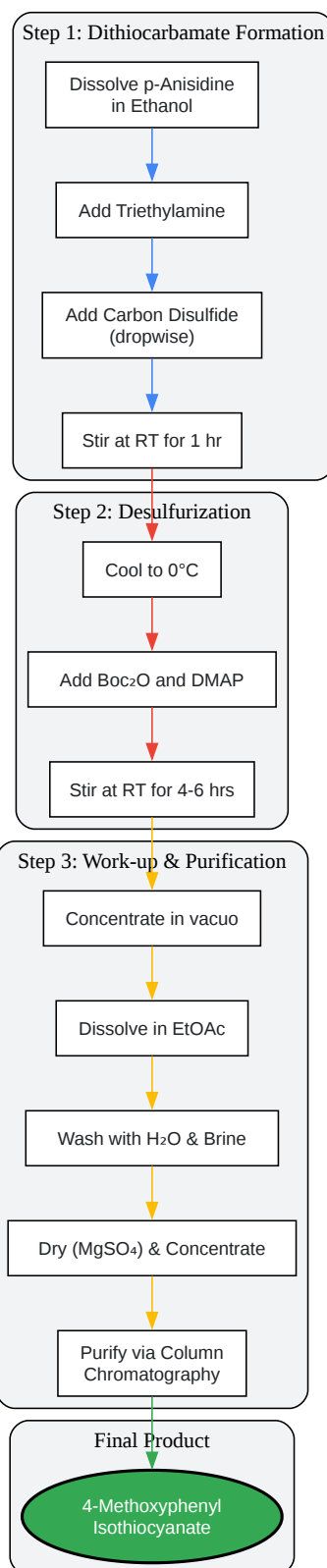
Parameter	Value	Reference
Reactants		
p-Anisidine	1.23 g (10.0 mmol)	-
Carbon Disulfide	1.14 g (15.0 mmol)	-
Triethylamine	1.01 g (10.0 mmol)	-
Di-tert-butyl dicarbonate	2.18 g (10.0 mmol)	[5]
Reaction Conditions		
Temperature	0°C to 20-25°C	[5]
Reaction Time	5-7 hours total	[5]
Product		
4-Methoxyphenyl isothiocyanate		
Typical Yield	85-96%	[5]
Molecular Formula	C ₈ H ₇ NOS	
Molecular Weight	165.21 g/mol	
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	280-281 °C	[2]
Melting Point	18 °C	[2]
Density	1.196 g/mL at 25 °C	[2]

| Refractive Index (n²⁰/D) | 1.653 |[2] |

Expected Spectroscopic Data:

- IR (Infrared) Spectroscopy: A strong, characteristic absorption band for the isothiocyanate ($\text{N}=\text{C}=\text{S}$) group is expected around 2100 cm^{-1} .
- ^1H NMR (Proton Nuclear Magnetic Resonance): Signals corresponding to the methoxy protons (singlet, $\sim 3.8\text{ ppm}$) and the aromatic protons on the disubstituted benzene ring (two doublets, ~ 6.9 and $\sim 7.2\text{ ppm}$) are expected.
- ^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance): A signal for the isothiocyanate carbon is expected around 135 ppm , in addition to signals for the aromatic and methoxy carbons.

Visual Workflow and Logic Diagrams



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Caption: Experimental workflow for the synthesis of **4-methoxyphenyl isothiocyanate**.

Safety Precautions

- p-Anisidine: Toxic if swallowed, in contact with skin, or if inhaled.[6][7] It can cause skin irritation and may cause an allergic skin reaction.[8] Handle in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.[9]
- Carbon Disulfide (CS₂): Highly flammable liquid and vapor with a very low autoignition temperature.[10][11] It is harmful if inhaled and causes damage to organs through prolonged or repeated exposure.[12] All operations involving CS₂ must be conducted in a fume hood, away from ignition sources.[13]
- Di-tert-butyl dicarbonate (Boc₂O): Flammable liquid and vapor.[14] It is fatal if inhaled and causes skin and serious eye irritation.[15][16][17] Handle with extreme care in a fume hood, wearing appropriate PPE.
- Triethylamine (Et₃N): Flammable liquid and corrosive. Causes severe skin burns and eye damage. Use in a fume hood.

Always consult the Safety Data Sheet (SDS) for each reagent before use.[6][7][8][9][10][11][12][13][14][15][16][17][18][19][20] An appropriate fire extinguisher (e.g., CO₂, dry chemical) should be readily available.[8]

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